

The Pharmacological Profile of (+)-Butaclamol Hydrochloride: An In-depth Technical Guide

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Compound of Interest

Compound Name: (+)-Butaclamol hydrochloride

CAS No.: 55528-07-9

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(+)-Butaclamol hydrochloride is a potent and stereospecific antipsychotic agent, primarily characterized by its high affinity as an antagonist and inverse agonist at dopamine D2-like receptors. This technical guide provides a comprehensive overview of the pharmacological profile of (+)-Butaclamol, summarizing its binding affinities, functional activities, and in vivo effects. Detailed experimental methodologies for key assays are provided to facilitate further research and drug development.

Introduction

(+)-Butaclamol is the pharmacologically active enantiomer of butaclamol, a dibenzocycloheptene derivative.^[1] Its neuroleptic activity is attributed to its potent antagonism of dopamine receptors, a hallmark of typical antipsychotic drugs.^[2] The stereoselectivity of butaclamol is profound, with the (+)-enantiomer being significantly more active than the (-)-enantiomer, highlighting the specific molecular interactions required for its pharmacological effects.^[1] This document serves as a technical resource, consolidating quantitative data and

experimental protocols to provide a detailed understanding of the pharmacological actions of **(+)-Butaclamol hydrochloride**.

Receptor Binding Profile

The affinity of **(+)-Butaclamol hydrochloride** for various neurotransmitter receptors has been characterized through radioligand binding assays. It exhibits the highest affinity for dopamine D2-like receptors (D2, D3, and D4), with lower affinity for D1-like receptors and other neurotransmitter systems.

Table 1: Dopamine Receptor Binding Affinities of (+)-Butaclamol

Receptor Subtype	Radioligand	Tissue/Cell Line	K _i (nM)	Reference
D1	[³ H]SCH 23390	Monkey Caudate-Putamen	~1000	[3]
D2	[³ H]Spiperone	CHO-D2S cells	-	[4]
D2	[³ H]Raclopride	CHO-D2L cells	pK _i = 7.3	
D4	[¹²⁵ I]L-750,667	hD4 HEK cells	~100	[5]

Note: A lower K_i value indicates a higher binding affinity.

Table 2: Serotonin and Adrenergic Receptor Binding Affinities of (+)-Butaclamol

Receptor Family	Receptor Subtype	Radioligand	Tissue/Cell Line	K _i (nM)	Reference
Serotonin	5-HT ₂	[³ H]Spiroperidol	Rat Frontal Cortex	High Affinity	
Adrenergic	α ₁	-	-	Weak Activity	[6]

Note: Qualitative descriptions are provided where specific K_i values were not available in the searched literature.

Functional Activity

(+)-Butaclamol acts as a potent antagonist at dopamine D2 receptors, inhibiting the effects of dopamine. Furthermore, it exhibits inverse agonist properties at the D2 receptor, reducing its basal, agonist-independent activity.

Dopamine D2 Receptor Antagonism and Inverse Agonism

Functional assays, such as those measuring cyclic adenosine monophosphate (cAMP) accumulation, have demonstrated the antagonist and inverse agonist effects of (+)-Butaclamol. As a D2-like receptor antagonist, it blocks the dopamine-induced inhibition of adenylyl cyclase. [7] As an inverse agonist, it can increase cAMP levels above the forskolin-stimulated baseline in cells expressing D2 receptors, indicating a reduction in the receptor's constitutive activity.[4]

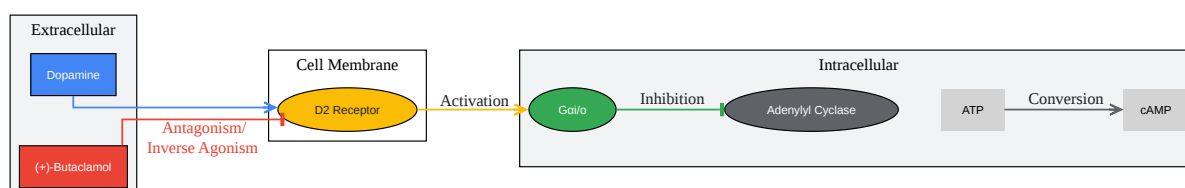
Table 3: Functional Potency of (+)-Butaclamol at the D2 Receptor

Assay Type	Cell Line	Measured Effect	EC ₅₀ / IC ₅₀ (nM)	Reference
cAMP Accumulation	CHO-D2S cells	Potentiation of forskolin-stimulated cAMP	~30	[4]
Adenylate Cyclase Inhibition	Rat Striatum	Antagonism of dopamine inhibition	130	[7]

Signaling Pathways

The primary signaling pathway affected by (+)-Butaclamol is the G protein-coupled receptor (GPCR) cascade associated with D2-like dopamine receptors. These receptors are typically coupled to G*ai/o* proteins, which inhibit adenylyl cyclase, leading to decreased intracellular

cAMP levels. By acting as an antagonist and inverse agonist at these receptors, (+)-Butaclamol modulates this signaling pathway.



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Dopamine D2 Receptor Signaling Pathway Modulation by (+)-Butaclamol.

In Vivo Effects

In vivo studies have corroborated the in vitro findings, demonstrating the potent antipsychotic-like effects of (+)-Butaclamol. These studies typically involve animal models of psychosis and motor function.

Behavioral Pharmacology

(+)-Butaclamol has been shown to antagonize amphetamine-induced stereotyped behaviors in rats, a classic preclinical screen for antipsychotic activity.[6] It also induces catalepsy at higher doses, a common side effect associated with D2 receptor blockade in the nigrostriatal pathway.[8] The behavioral effects are stereospecific, with the (-)-enantiomer being largely inactive.[6]

Neurochemical Effects

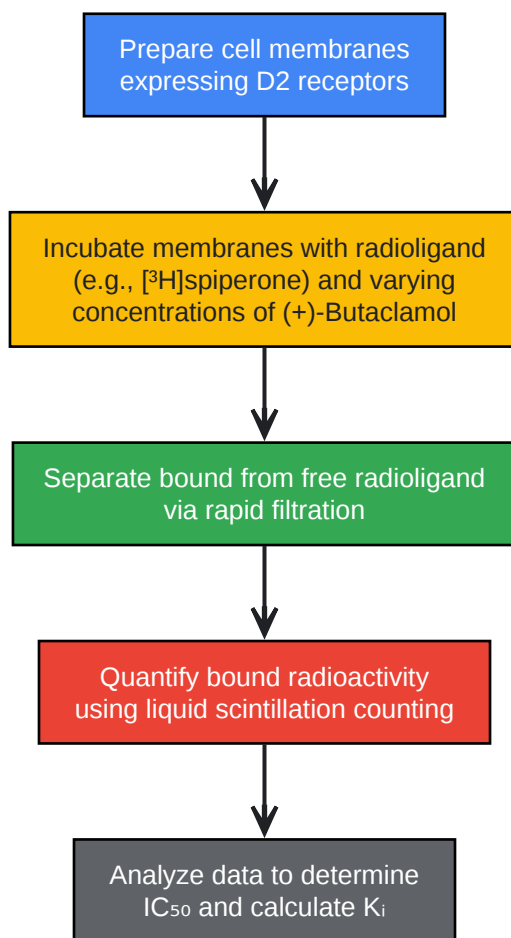
In vivo microdialysis studies have shown that systemic administration of D2 receptor antagonists leads to an increase in extracellular dopamine levels in brain regions such as the striatum. This is thought to be due to the blockade of presynaptic D2 autoreceptors, which normally act to inhibit dopamine release. While specific microdialysis data for (+)-Butaclamol

was not found in the immediate search, this is the expected neurochemical consequence of its potent D2 receptor antagonism.

Experimental Protocols

Radioligand Binding Assay for Dopamine D2 Receptor

This protocol is a generalized procedure for determining the binding affinity of a compound like (+)-Butaclamol for the D2 receptor.



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Workflow for a Dopamine D2 Receptor Radioligand Binding Assay.

Methodology:

- Membrane Preparation: Homogenize tissues or cells expressing the D2 receptor in a suitable buffer (e.g., Tris-HCl) and centrifuge to isolate the membrane fraction. Resuspend

the pellet in fresh buffer.

- Incubation: In a multi-well plate, incubate the membrane preparation with a fixed concentration of a D2-selective radioligand (e.g., [3 H]spiperone) and a range of concentrations of **(+)-Butaclamol hydrochloride**.^[9] Include control wells for total binding (radioligand only) and non-specific binding (radioligand plus a high concentration of an unlabeled D2 antagonist, such as unlabeled butaclamol).^[9]
- Filtration: After incubation to equilibrium, rapidly filter the contents of each well through glass fiber filters using a cell harvester. This separates the membrane-bound radioligand from the unbound radioligand.
- Washing: Quickly wash the filters with ice-cold buffer to remove any remaining unbound radioligand.
- Quantification: Place the filters in scintillation vials with scintillation cocktail and measure the radioactivity using a liquid scintillation counter.
- Data Analysis: Subtract the non-specific binding from the total binding to obtain specific binding. Plot the specific binding as a function of the log concentration of (+)-Butaclamol and fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value. The K_i value can then be calculated using the Cheng-Prusoff equation.

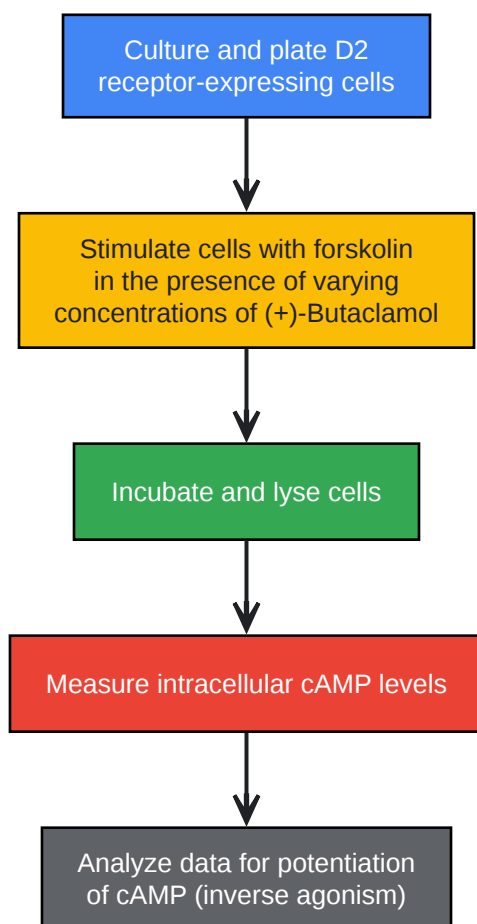
cAMP Functional Assay for D2 Receptor Inverse Agonism

This protocol outlines a method to assess the inverse agonist activity of (+)-Butaclamol at the D2 receptor.

Methodology:

- Cell Culture: Culture cells stably expressing the human D2 receptor (e.g., CHO or HEK293 cells) in appropriate media.
- Cell Plating: Seed the cells into a multi-well plate and allow them to adhere overnight.

- Assay: a. Wash the cells with a serum-free medium or buffer. b. Pre-incubate the cells with a phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation. c. Treat the cells with forskolin (to stimulate adenylyl cyclase and increase basal cAMP levels) in the presence of varying concentrations of **(+)-Butaclamol hydrochloride**.^[4] Include control wells with forskolin alone. d. Incubate for a specified period (e.g., 30 minutes) at 37°C.
- cAMP Measurement: Lyse the cells and measure the intracellular cAMP concentration using a commercially available cAMP assay kit (e.g., HTRF, ELISA, or luminescence-based assays).^[10]
- Data Analysis: Plot the measured cAMP levels against the log concentration of (+)-Butaclamol. An increase in cAMP levels above the forskolin-alone control indicates inverse agonist activity. Determine the EC₅₀ for this effect.



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Workflow for a D2 Receptor Inverse Agonist cAMP Functional Assay.

Conclusion

(+)-Butaclamol hydrochloride is a well-characterized and potent dopamine D2-like receptor antagonist with demonstrated inverse agonist properties. Its high affinity and stereospecificity make it a valuable tool for studying the role of dopamine receptors in both normal physiological processes and in the pathophysiology of psychiatric disorders. The data and protocols presented in this guide provide a comprehensive resource for researchers in the fields of pharmacology, neuroscience, and drug development. Further investigation into its binding affinities at a wider range of serotonin and adrenergic receptor subtypes would provide an even more complete understanding of its pharmacological profile.

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References

- 1. Effect of structural analogs of butaclamol (a new antipsychotic drug) on striatal homovanillic acid and adenyl cyclase of olfactory tubercle in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Butaclamol | C25H31NO | CID 37461 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. D1 and D2 dopamine receptors in caudate-putamen of nonhuman primates (Macaca fascicularis) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Evidence that antipsychotic drugs are inverse agonists at D2 dopamine receptors - Kent Academic Repository [kar.kent.ac.uk]
- 5. Identification and pharmacological characterization of [125I]L-750,667, a novel radioligand for the dopamine D4 receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Behavioral studies on the enantiomers of butaclamol demonstrating absolute optical specificity for neuroleptic activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Ligand-directed bias of G protein signaling at the dopamine D2 receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 8. medchemexpress.com [medchemexpress.com]
- 9. Radioligand binding assays [bio-protocol.org]

- [10. Measurement of cAMP for Gαs- and Gαi Protein-Coupled Receptors \(GPCRs\) - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
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